

"Vitexin-2"-O-rhamnoside structure elucidation and characterization"

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Compound of Interest

Compound Name: *Vitexin-2"-O-rhamnoside*

Cat. No.: *B10775695*

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An In-depth Technical Guide to the Structure Elucidation and Characterization of **Vitexin-2"-O-rhamnoside**

Introduction

Vitexin-2"-O-rhamnoside is a naturally occurring flavonoid C-glycoside found in various medicinal plants, including species of *Crataegus* (hawthorn), *Passiflora*, and *Allophylus edulis*. [1][2] As a derivative of apigenin, it belongs to the flavone subclass of flavonoids. This compound, also known as 2"-O-Rhamnosylvitexin, is recognized for a range of biological and pharmacological activities, including antioxidant, anti-inflammatory, cardioprotective, and immunomodulatory effects.[3][4][5][6] Its unique structure, featuring a rhamnose moiety attached to the C-2" position of the glucose unit, which is itself C-glycosidically linked to the apigenin core at the C-8 position, contributes to its distinct chemical properties and biological functions.[4][7]

This technical guide provides a comprehensive overview of the structure elucidation and characterization of **Vitexin-2"-O-rhamnoside**, detailing the spectroscopic data, experimental protocols, and biological activities relevant to researchers in natural product chemistry, pharmacology, and drug development.

Structure Elucidation

The definitive identification of **Vitexin-2"-O-rhamnoside**'s structure relies on a combination of modern spectroscopic techniques, primarily Mass Spectrometry (MS) and Nuclear Magnetic

Resonance (NMR) spectroscopy.

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